

# (2-Dodecen-1-yl)succinic anhydride molecular weight and formula

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## Compound of Interest

Compound Name: (2-Dodecen-1-yl)succinic anhydride

Cat. No.: B7823377

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## A Technical Guide to (2-Dodecen-1-yl)succinic Anhydride

**(2-Dodecen-1-yl)succinic anhydride** is a chemical compound with diverse applications, primarily utilized in various industrial manufacturing processes. This guide provides an overview of its fundamental chemical properties for researchers, scientists, and drug development professionals.

### Core Molecular Data

The fundamental quantitative data for **(2-Dodecen-1-yl)succinic anhydride** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C <sub>16</sub> H <sub>26</sub> O <sub>3</sub>	[1][2][3][4][5][6]
Molecular Weight	266.38 g/mol	[2][3][4][5][6]
CAS Number	19780-11-1	[1][2][4][5][6]

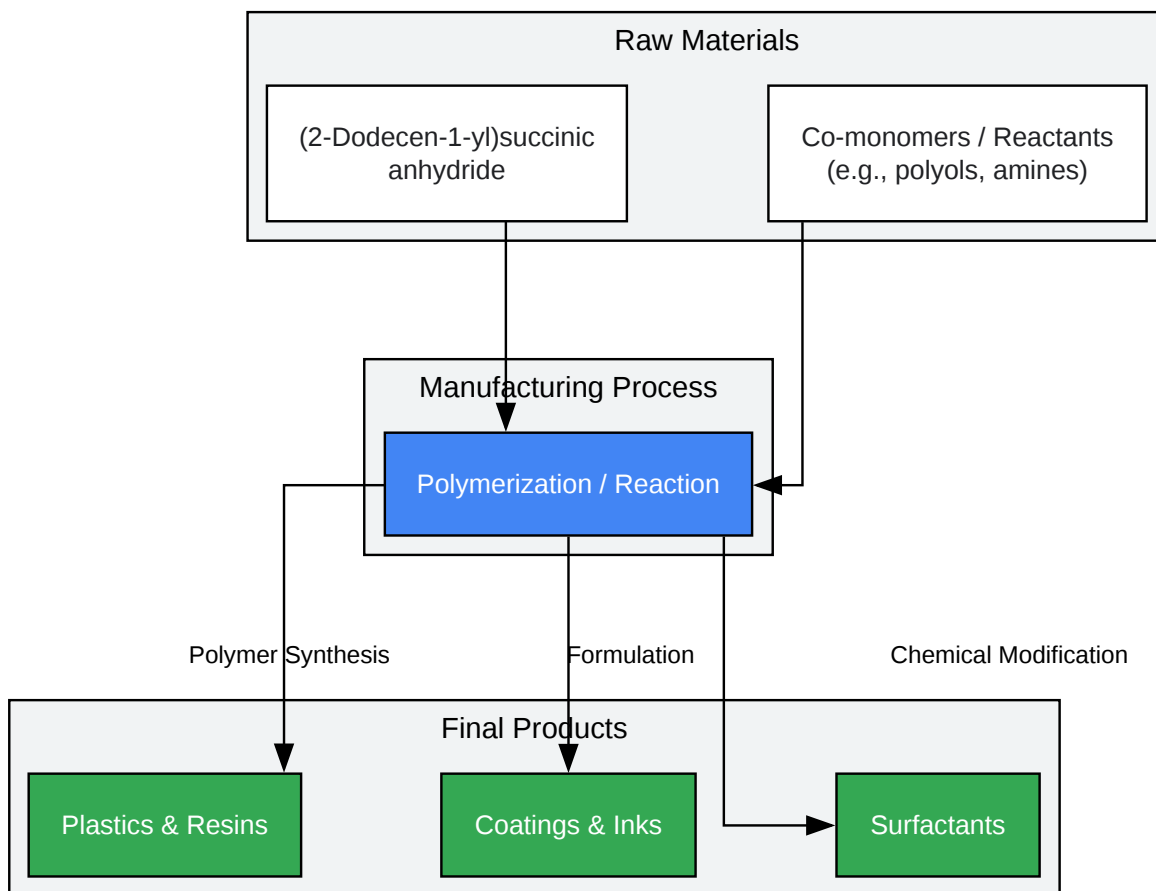
### Physicochemical Properties

**(2-Dodecen-1-yl)succinic anhydride** is described as a solid with a melting point in the range of 41-43 °C and a boiling point of 180-182 °C at 5 mmHg.[5][7] It is moisture-sensitive and will react with water to form the corresponding dicarboxylic acid.[8] This reactivity is a key consideration in its handling, storage, and application.

## Industrial and Research Applications

While detailed experimental protocols for specific drug development pathways are not readily available in the public domain, the primary applications of **(2-dodecen-1-yl)succinic anhydride** are in industrial settings. It is commonly used in polymerization reactions for the manufacturing of plastics and resins.[9] Additionally, it serves as a raw material for coatings, inks, and in textile manufacturing.[9] In a broader context, it is classified as a biochemical reagent that can be used as a biological material or organic compound for life science-related research.[9][10]

The general workflow for the industrial utilization of **(2-Dodecen-1-yl)succinic anhydride** often involves its reaction with other molecules to form larger polymers or functionalized surfaces. A simplified logical workflow is depicted below.



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Caption: A simplified logical workflow for the industrial application of **(2-Dodecen-1-yl)succinic anhydride**.

## Experimental Protocols

Detailed, publicly available experimental protocols for the use of **(2-Dodecen-1-yl)succinic anhydride** in specific biological signaling pathways or drug development are limited. Its primary documented use is as a chemical intermediate. The protocols for its use would be highly dependent on the specific reaction and desired product. For instance, in a polymerization reaction, the protocol would detail the reaction conditions such as temperature, pressure, catalyst, and the molar ratios of the reactants.

## Safety and Handling

**(2-Dodecen-1-yl)succinic anhydride** is an irritant to the skin, eyes, and mucous membranes.[8] It is combustible and incompatible with water and strong oxidizing agents.[8] Proper personal protective equipment, including gloves, eye protection, and a respirator, should be used when handling this chemical.[8] It should be stored in a cool, dry place, protected from light and moisture.[4]

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## References

- 1. 2-Dodecen-1-yl(-)succinic anhydride [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. (2-Dodecen-1-yl)succinic anhydride - High Purity 95% at Attractive Prices, Supplier in Mumbai [nacchemical.com]
- 4. chemscene.com [chemscene.com]
- 5. 十二烯基丁二酸酐 95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 十二烯基丁二酸酐 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. scientificlabs.co.uk [scientificlabs.co.uk]
- 8. 2-DODECEN-1-YLSUCCINIC ANHYDRIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. 2-Dodecen-1-yl succinic anhydride | CAS#:19780-11-1 | Chemsrce [chemsrc.com]
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